

Proper Disposal of 5-Bromosalicylaldehyde: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromosalicylaldehyde**

Cat. No.: **B098134**

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Ensuring the safe and compliant disposal of **5-Bromosalicylaldehyde** is critical for maintaining laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step protocol for researchers, scientists, and drug development professionals. Adherence to these procedures will minimize risks and ensure that waste is managed in accordance with safety regulations.

Immediate Safety and Hazard Information

5-Bromosalicylaldehyde is classified as a hazardous chemical.[1][2] Key hazards include:

- Skin Irritation (Category 2)[1][2]
- Serious Eye Irritation (Category 2)[1][2]
- Specific Target Organ Toxicity (Single Exposure), May cause respiratory irritation (Category 3)[1][2]

It is imperative to handle this compound with appropriate personal protective equipment and in a well-ventilated area.[2][3]

Chemical and Physical Properties

Understanding the properties of **5-Bromosalicylaldehyde** is essential for its safe handling and disposal.

Property	Value	Citation
Molecular Formula	C ₇ H ₅ BrO ₂	[3]
Molecular Weight	201.02 g/mol	[3]
log Pow	2.57	[3]

The log Pow (logarithm of the partition coefficient) indicates that bioaccumulation is unlikely.[3]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the required steps for the safe disposal of **5-Bromosalicylaldehyde** and materials contaminated with it.

1. Personal Protective Equipment (PPE) and Handling:

- Eye Protection: Wear chemical safety goggles or glasses with side shields (European Standard EN 166).[3]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).[3]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[4]
- Ventilation: Always handle the chemical in a well-ventilated area, such as a chemical fume hood, to minimize dust generation and inhalation.[4]

2. Waste Segregation:

- Designate a specific, properly sealed, and clearly labeled waste container for solid **5-Bromosalicylaldehyde** waste.
- Separately collect any materials contaminated with **5-Bromosalicylaldehyde**, such as used gloves, weighing paper, and contaminated wipes. Place these in a dedicated, sealed container.

- Crucially, do not mix **5-Bromosalicylaldehyde** waste with other chemical waste streams, especially strong oxidizing agents, which are incompatible.[1][2]

3. Waste Container Labeling:

- The container must be clearly and securely labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "**5-Bromosalicylaldehyde**" and its CAS number: "1761-61-1".[1]
- Indicate all associated hazards (e.g., "Irritant," "Skin and Eye Irritant").
- Record the date when the waste was first added to the container.

4. Temporary On-site Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area designated for hazardous waste.[1][2]
- Ensure the storage location is away from general laboratory traffic and incompatible materials.[1]
- Keep the container tightly closed to prevent the release of dust or vapors.[1][2]

5. Final Disposal:

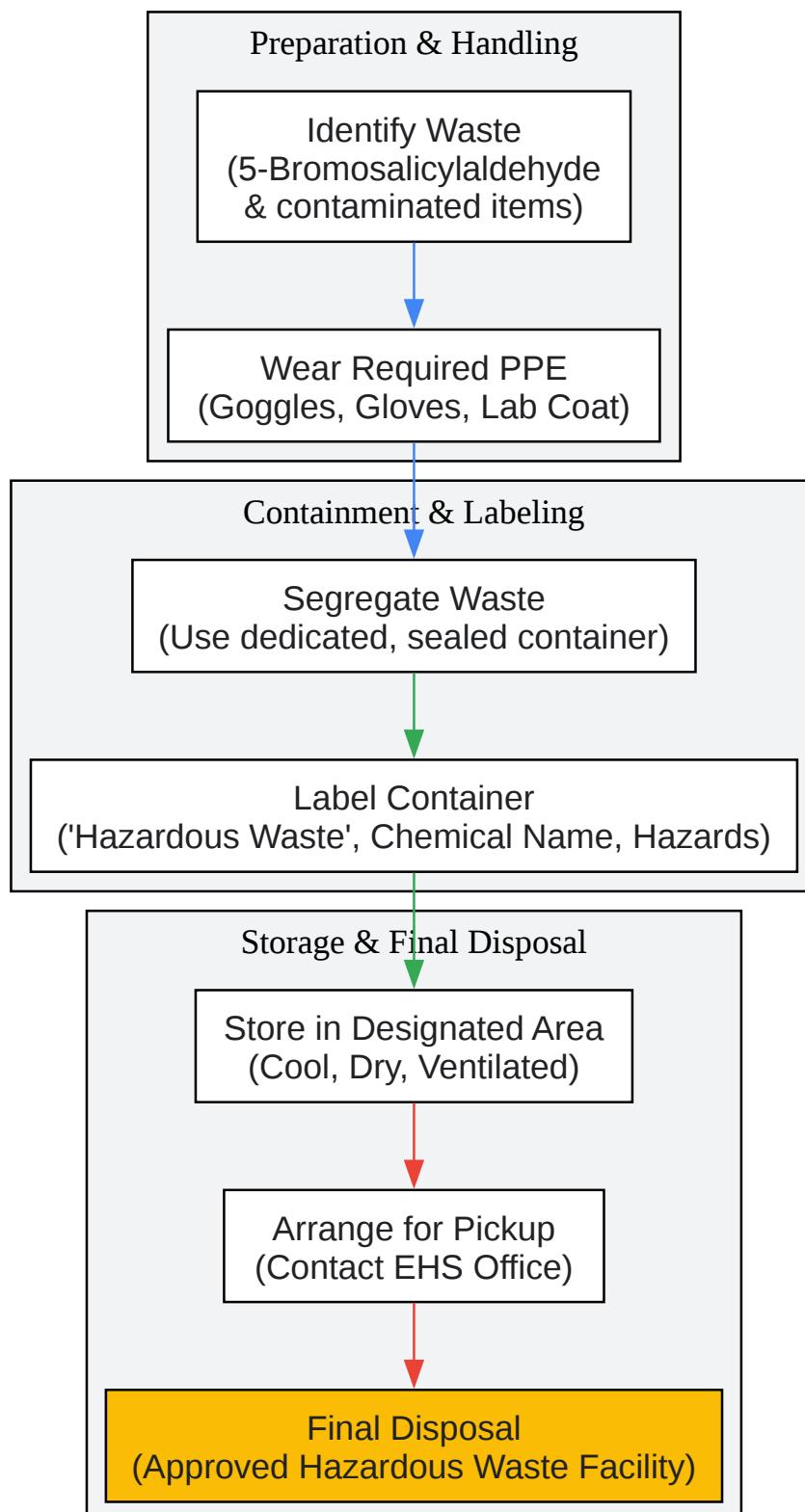
- The final disposal of **5-Bromosalicylaldehyde** must be conducted through an approved and licensed hazardous waste disposal service.[1][5]
- Do not dispose of this chemical down the drain or in regular trash.[1][5] It should not be flushed into surface water or any sanitary sewer system.[1][5]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Follow all local, state, and federal regulations for chemical waste disposal.

6. Accidental Spill Cleanup:

- Ensure adequate ventilation and wear the appropriate PPE as described in Step 1.[4]
- For small spills, carefully sweep or vacuum the solid material and place it into the designated hazardous waste container.[1][5] Avoid generating dust.[1][4]
- Clean the spill area with an appropriate solvent and place the cleaning materials into the contaminated waste container.

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **5-Bromosalicylaldehyde**.

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Caption: Workflow for the safe disposal of **5-Bromosalicylaldehyde**.

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- To cite this document: BenchChem. [Proper Disposal of 5-Bromosalicylaldehyde: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b098134#5-bromosalicylaldehyde-proper-disposal-procedures>

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